

Technical Whitepaper: 2-Acetyl-5-methylpyrazine

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Compound of Interest

Compound Name:	1-(5-METHYL-PYRAZIN-2-YL)- ETHANONE
CAS No.:	22047-27-4
Cat. No.:	B1593379

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Physiochemical Profile, Synthetic Methodologies, and Industrial Applications

Executive Summary

2-Acetyl-5-methylpyrazine (CAS 22047-27-4) is a high-impact heterocyclic aroma compound characterized by intense roasted, nutty, and popcorn-like olfactory notes. Structurally, it consists of a pyrazine ring substituted with an acetyl group at the C2 position and a methyl group at the C5 position. It serves as a critical intermediate in pharmaceutical synthesis and a potent flavoring agent in the food industry, with a detection threshold in the parts-per-billion (ppb) range.

This guide provides a comprehensive technical analysis of 2-Acetyl-5-methylpyrazine, detailing its physiochemical properties, spectroscopic signatures, and validated synthetic protocols.

Physiochemical Characterization[1][2][3][4]

The following data consolidates experimental values and high-confidence predictive models for 2-Acetyl-5-methylpyrazine.

Table 1: Physiochemical Properties

Property	Value	Notes
IUPAC Name	1-(5-Methylpyrazin-2-yl)ethanone	
CAS Number	22047-27-4	distinct from 2-Acetylpyrazine (22047-25-2)
Molecular Formula	C ₇ H ₈ N ₂ O	
Molecular Weight	136.15 g/mol	
Appearance	White to pale yellow crystalline solid	Low melting point solid
Melting Point	56.0 °C	@ 760 mmHg
Boiling Point	226.0 - 228.0 °C	@ 760 mmHg
Density	~1.11 g/cm ³	Predicted @ 25°C
LogP (o/w)	0.45	Estimated (Hydrophilic/Lipophilic balance)
Solubility	Soluble in Ethanol, Propylene Glycol	Water solubility: ~62 g/L @ 25°C
Odor Threshold	~60-100 ppb	In water; varies by matrix

Spectroscopic Profile

Accurate identification relies on distinguishing the 2,5-isomer from its 2,3- and 2,6-analogs. The para-orientation of the protons (H3 and H6) results in distinct NMR splitting patterns compared to the ortho-coupled protons of the 2,3-isomer.

3.1 Nuclear Magnetic Resonance (NMR)

- **Solvent:** CDCl₃
- **¹H NMR (400 MHz):**

- δ 2.62 (s, 3H): Methyl group on the pyrazine ring (C5-CH₃).
- δ 2.70 (s, 3H): Acetyl methyl group (–COCH₃).
- δ 8.50 (s, 1H): Proton at C6 (meta to acetyl, ortho to methyl).
- δ 9.15 (s, 1H): Proton at C3 (ortho to acetyl, highly deshielded by carbonyl anisotropy).
- Note: The absence of significant coupling ($J < 1$ Hz) between H3 and H6 confirms the para-relationship across the ring, distinguishing it from the 2,6-isomer (meta-coupling) or 2,3-isomer (ortho-coupling).

3.2 Mass Spectrometry (GC-MS)

- Molecular Ion (M⁺): m/z 136
- Base Peak: m/z 43 (Acetyl group, [CH₃CO]⁺)
- Key Fragments:
 - m/z 93 (Loss of acetyl group, [M - 43]⁺)
 - m/z 53 (Ring fragmentation)

Synthetic Methodologies

Two primary routes are employed for the synthesis of 2-Acetyl-5-methylpyrazine: a high-specificity Grignard approach and a direct radical functionalization (Minisci reaction).

Route A: Grignard Addition to Nitrile (High Specificity)

This method is preferred for pharmaceutical-grade purity as it avoids the formation of regioisomers.

Mechanism:

- Precursor: 5-Methylpyrazine-2-carbonitrile.
- Reagent: Methylmagnesium bromide (MeMgBr) or Methylmagnesium chloride.

- Process: Nucleophilic addition of the Grignard reagent to the nitrile carbon forms an imine magnesium salt intermediate.
- Hydrolysis: Acidic hydrolysis converts the imine salt into the ketone (acetyl group).

Protocol:

- Setup: Flame-dried 3-neck flask under Nitrogen atmosphere.
- Reagent: Charge 5-Methylpyrazine-2-carbonitrile (1.0 eq) in anhydrous THF.
- Addition: Cool to 0°C. Dropwise add MeMgBr (1.2 eq, 3.0 M in ether) over 30 minutes.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2-4 hours. Monitor by TLC for disappearance of nitrile.
- Quench: Cool to 0°C. Slowly add 10% HCl (aq) to hydrolyze the intermediate imine (Exothermic!).
- Workup: Stir for 1 hour. Neutralize with NaHCO₃. Extract with Ethyl Acetate (3x). Dry organic layer over Na₂SO₄.
- Purification: Recrystallize from hexane/ethyl acetate or distill under reduced pressure.

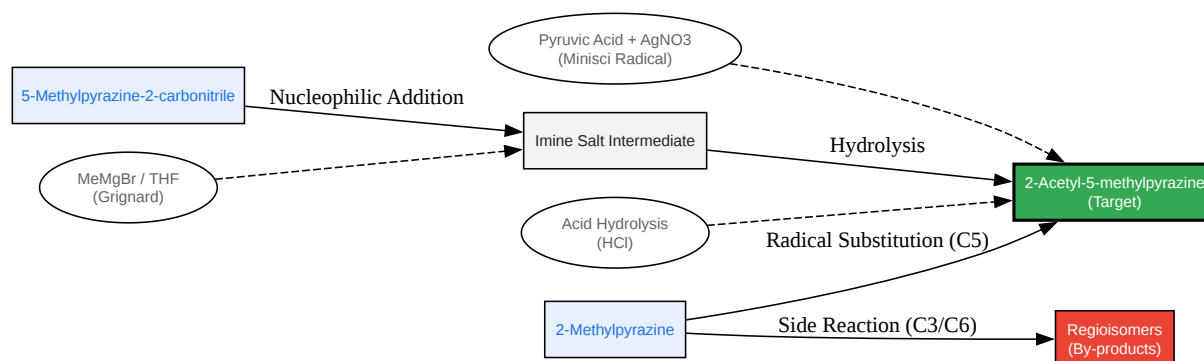
Route B: Minisci Radical Acylation (Direct Functionalization)

A more direct, "atom-economical" route often used in industrial flavor manufacturing, though it may require isomer separation.

Mechanism: Generation of an acetyl radical (CH₃CO•) followed by attack on the protonated heteroaromatic base.

- Reagents: 2-Methylpyrazine, Pyruvic acid (radical source), AgNO₃ (catalyst), (NH₄)₂S₂O₈ (oxidant).
- Regioselectivity: The nucleophilic radical attacks the most electron-deficient positions (C3, C5, C6). In 2-methylpyrazine, C5 is activated, but mixtures with C6 and C3 isomers are common.

Synthesis Workflow Diagram



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Caption: Comparative synthetic pathways. Route A (top) offers higher regioselectivity via nitrile intermediate. Route B (bottom) is a direct radical functionalization yielding a mixture.

Applications in Life Sciences

5.1 Flavor & Fragrance^[1]

- Profile: Distinctive "popcorn" and "roasted nut" character.^[1]
- Usage: Used in bakery, confectionery (chocolate/praline), and savory applications (gravies, soups) to impart thermal process notes (Maillard reaction mimetic).
- FEMA Number: 3126 (Note: FEMA 3126 is often associated with 2-Acetylpyrazine; 2-Acetyl-5-methylpyrazine is FEMA 3964 or similar depending on the registry. Always verify specific regulatory codes for the methylated derivative).

5.2 Pharmaceutical Intermediate

- Scaffold: The pyrazine ring serves as a bioisostere for pyridine or benzene rings in kinase inhibitors and antimycobacterial agents.

- Reactivity: The acetyl group allows for further functionalization via:
 - Aldol Condensation: To form chalcone-like derivatives.
 - Reductive Amination: To generate amine side chains.

Safety & Handling (SDS Summary)

Hazard Classification (GHS):

- Signal Word: WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Hygroscopic. Store in a tightly sealed container under inert gas (Nitrogen/Argon) at 2-8°C.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.

References

- PubChem. (2023). 2-Acetyl-5-methylpyrazine Compound Summary. National Library of Medicine. [\[Link\]](#)
- The Good Scents Company. (2023). 2-Acetyl-5-methylpyrazine Flavor Profile and Data. [\[Link\]](#)
- NIST Chemistry WebBook. (2023). Mass Spectra of Pyrazine Derivatives. National Institute of Standards and Technology. [\[Link\]](#)

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Sources

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